

# How to identify glauconite in sedimentary rock thin sections

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GLAUCONITE

Cat. No.: B1166050

[Get Quote](#)

An In-Depth Technical Guide to the Identification of **Glauconite** in Sedimentary Rock Thin Sections

## Introduction

**Glauconite** is an iron (Fe) and potassium (K) rich phyllosilicate mineral belonging to the mica group, with the general chemical formula  $(K,Na)(Fe^{3+},Al,Mg)_2(Si,Al)_4O_{10}(OH)_2$ .<sup>[1][2]</sup> It is considered a diagnostic mineral for marine depositional environments, particularly on continental shelves with slow rates of sediment accumulation.<sup>[2][3][4]</sup> Its presence in the rock record provides valuable insights into paleoenvironmental conditions and is a key indicator of stratigraphic condensation.<sup>[5]</sup>

This guide provides a comprehensive overview of the methods used to identify **glauconite** in sedimentary rock thin sections. It is intended for researchers and scientists in geology and materials science. The methodology covers initial petrographic observations using polarized light microscopy (PLM), followed by confirmatory analyses using X-ray diffraction (XRD) and scanning electron microscopy with energy-dispersive X-ray spectroscopy (SEM-EDS).

## Identification by Polarized Light Microscopy (PLM)

The initial identification of **glauconite** is typically performed using PLM on a standard 30-micron thick section of the sedimentary rock. **Glauconite** is one of the more recognizable minerals in sedimentary suites due to its characteristic color and morphology.<sup>[5]</sup>

## Morphological and Optical Properties

**Glaucanite** most commonly occurs as rounded, sand-sized pellets or granules (peloids).<sup>[5][6]</sup> Other forms include vermicular (worm-like) shapes, replacements or infillings of bioclasts like foraminifera, and as a pigmentary matrix.<sup>[5][7]</sup>

Under plane-polarized light (PPL), **glaucanite** exhibits a distinctive range of colors from yellow-green to blue-green or dark green.<sup>[1][6]</sup> The color intensity often relates to its maturity and composition; darker green colors typically indicate higher potassium content and a more ordered crystal structure, whereas brownish or yellowish hues can be associated with higher iron oxide content or weathering.<sup>[5][8]</sup> Many grains show internal cracks, which may be a result of compaction or desiccation during formation.<sup>[5][9]</sup>

Under cross-polarized light (XPL), **glaucanite** pellets appear as cryptocrystalline aggregates, displaying a "salt and pepper" or aggregate polarization texture.<sup>[9]</sup> Individual microcrystals are typically too small to resolve optically. The birefringence is moderate, with interference colors usually in the second order.<sup>[6][10]</sup>

## Quantitative Optical Data

The following table summarizes the key optical properties of **glaucanite**, which are essential for its identification in thin sections.

Optical Property	Value / Description	Source(s)
Color (PPL)	Yellow-green, olive-green, blue-green, grass-green	[1][6]
Pleochroism	Weak to moderate; X = yellow-green, Y/Z = deeper yellow or bluish-green	[1][6]
Habit/Form	Pellets, granules, fossil infills; aggregates of fine flakes	[5][6]
Relief	Moderate positive	[6]
Cleavage	Perfect {001}, but rarely visible in peloidal aggregates	[1][6]
Birefringence ( $\delta$ )	0.020 – 0.032 (Moderate)	[2]
Interference Colors (XPL)	Second-order greens to reds	[6]
Extinction	Near parallel (0-3°); aggregate extinction in pellets	[6]
Optical Character	Biaxial (-)	[1][6]
2V Angle	0° – 24°	[1][6]
Refractive Indices	$n\alpha = 1.590 - 1.612$ , $n\beta = 1.609 - 1.643$ , $n\gamma = 1.610 - 1.644$	[1][2]

## Confirmatory Analytical Techniques

While PLM is a powerful initial tool, definitive identification of **glauconite**, especially to distinguish it from similar green minerals like chlorite, celadonite, or other clays, requires advanced analytical techniques.[10]

## Experimental Protocol: X-Ray Diffraction (XRD)

XRD analysis is used to determine the crystal structure of the mineral. **Glauconite** is a 1M polytype mica and exhibits a characteristic basal spacing.[1] Care must be taken as **glauconite's** XRD pattern can be similar to other clay minerals in the illite group.[11]

#### Methodology:

- **Sample Preparation:** **Glauconite** grains are carefully separated from the bulk rock sample under a binocular microscope. Grains should be selected to be free of visible alteration or impurities. The separated grains are then gently ground into a fine powder using an agate mortar and pestle.[12] For analysis of clay mineralogy, oriented and unoriented samples may be prepared.[13]
- **Analysis:** The powdered sample is mounted onto a sample holder. The XRD analysis is performed using a diffractometer, typically with Cu-K $\alpha$  or Co-K $\alpha$  radiation.[14]
- **Data Interpretation:** The resulting diffractogram is analyzed for characteristic peaks. Mature **glauconite** shows a distinct basal reflection at approximately 10 Å ( $d_{001}$ ).[14][15] Other key reflections include those near 4.5 Å ( $d_{020}$ ), 3.3 Å ( $d_{003}$ ), and 1.51 Å ( $d_{060}$ ).[14] Broad or asymmetric peaks may indicate a disordered structure or interstratification with smectite layers.[16][17]

## Experimental Protocol: Scanning Electron Microscopy with Energy-Dispersive X-ray Spectroscopy (SEM-EDS)

SEM provides high-magnification images of the mineral's micro-texture, while the attached EDS detector allows for in-situ elemental analysis to confirm its chemical composition.[13]

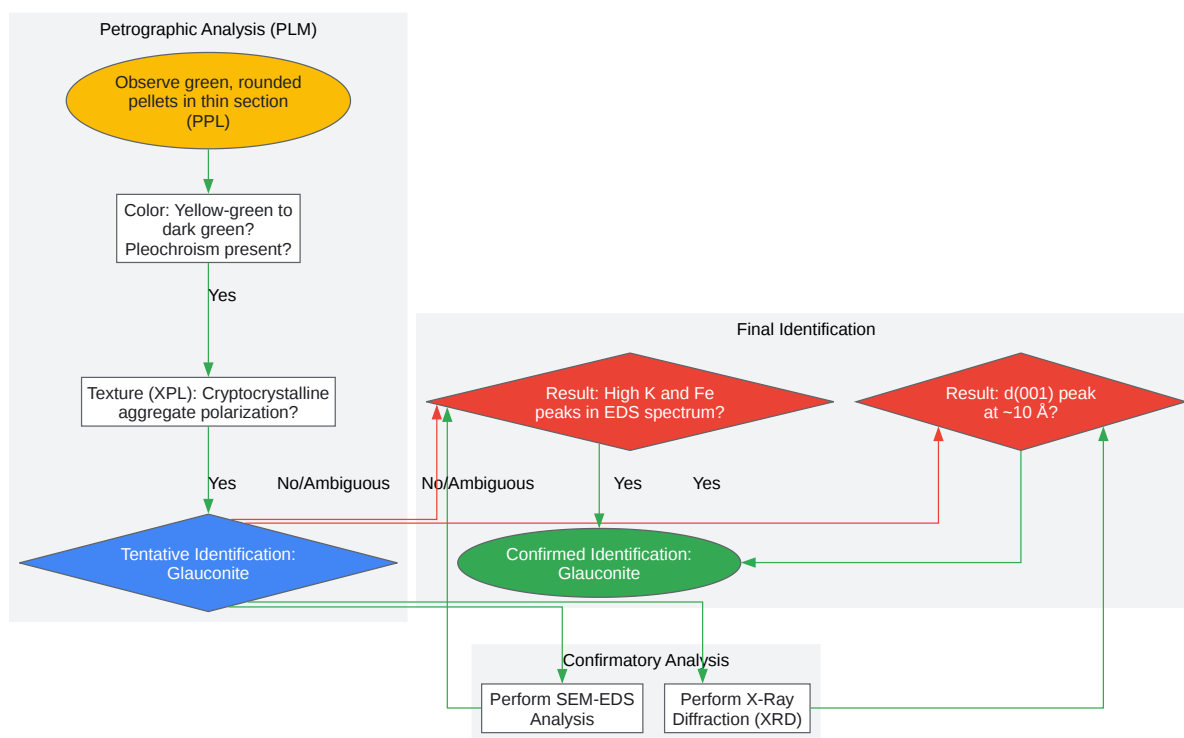
#### Methodology:

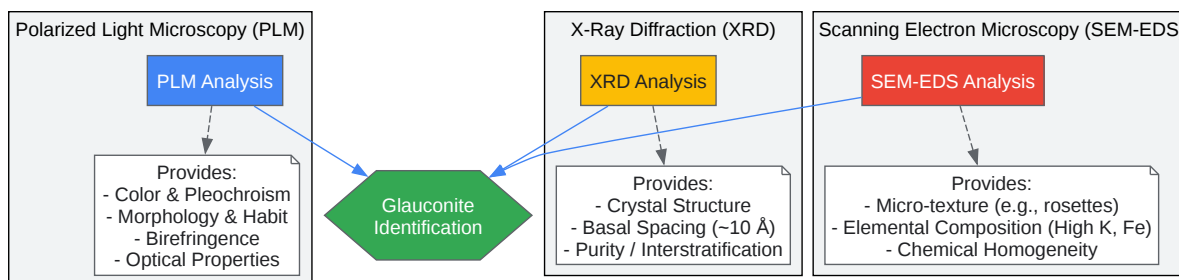
- **Sample Preparation:** **Glauconite** grains or a piece of the bulk rock are mounted in epoxy resin and polished to create a smooth, flat surface for analysis.[14] The sample is then coated with a thin layer of carbon to ensure electrical conductivity.
- **SEM Imaging:** The sample is placed in the SEM chamber. Backscattered Electron (BSE) imaging is often used to visualize compositional variations. The analyst should look for characteristic micro-textures such as "rosette" or bladed structures, which can indicate a high degree of maturity.[18]
- **EDS Analysis:** The electron beam is focused on several points on the **glauconite** grain to collect X-ray spectra. The resulting spectra are analyzed to determine the elemental composition. A positive identification of **glauconite** requires the detection of significant peaks

for Silicon (Si), Iron (Fe), and Potassium (K), along with Aluminum (Al) and Magnesium (Mg).  
[19][20] The analysis should confirm a high  $K_2O$  content (typically >6%) and high total iron content.[9]

## Visualization of Workflows and Relationships

To clarify the identification process, the following diagrams illustrate the workflow and the interplay between different analytical techniques.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. handbookofmineralogy.org [handbookofmineralogy.org]
- 2. Glauconite - Wikipedia [en.wikipedia.org]
- 3. ALEX STREKEISEN-Glauconite- [alexstrekeisen.it]
- 4. researchgate.net [researchgate.net]
- 5. Glauconite in thin section - Geological Digressions [geological-digressions.com]
- 6. microrockscopic.ro [microrockscopic.ro]
- 7. e3s-conferences.org [e3s-conferences.org]
- 8. researchgate.net [researchgate.net]
- 9. es.nju.edu.cn [es.nju.edu.cn]
- 10. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 11. researchgate.net [researchgate.net]

- 12. rruff.geo.arizona.edu [rruff.geo.arizona.edu]
- 13. Mineralogy and Geochemistry of the Main Glauconite Bed in the Middle Eocene of Texas: Paleoenvironmental Implications for the Verdine Facies - PMC [pmc.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- 15. researchgate.net [researchgate.net]
- 16. THE MINERALOGY OF GLAUCONITE - ProQuest [proquest.com]
- 17. msaweb.org [msaweb.org]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- 20. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [How to identify glauconite in sedimentary rock thin sections]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166050#how-to-identify-glauconite-in-sedimentary-rock-thin-sections]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)